

Application Notes and Protocols: Infiltration Anesthesia Techniques with Prilocaine Hydrochloride

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Compound of Interest		
Compound Name:	Prilocaine Hydrochloride	
Cat. No.:	B1662218	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Prilocaine Hydrochloride** and its application in infiltration anesthesia. Detailed protocols for preclinical evaluation are included to facilitate research and development.

Introduction

Prilocaine hydrochloride is an intermediate-acting local anesthetic of the amide class, widely used for inducing local anesthesia in dental and minor surgical procedures.[1][2] Its pharmacological action is achieved through the reversible blockade of nerve impulse generation and conduction.[3] Prilocaine is often favored for its efficacy and lower systemic toxicity compared to some other local anesthetics.[4] This document outlines its mechanism of action, pharmacokinetic profile, and detailed protocols for its evaluation in a research setting.

Mechanism of Action

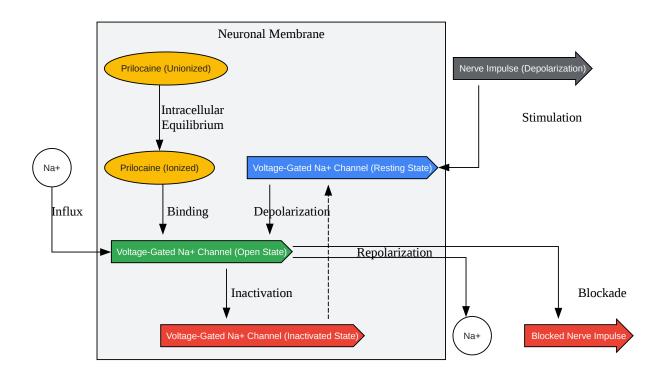
Prilocaine hydrochloride's primary mechanism of action involves the blockade of voltage-gated sodium channels in the neuronal membrane.[3][5][6] By binding to these channels, prilocaine inhibits the influx of sodium ions, which is essential for the initiation and propagation of action potentials in nerve fibers.[4][6] This inhibition prevents the nerve from depolarizing,



thereby blocking the transmission of pain signals to the central nervous system and resulting in a localized loss of sensation.[4]

Signaling Pathway

The following diagram illustrates the molecular mechanism of **Prilocaine hydrochloride** in blocking nerve conduction.



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Prilocaine's Mechanism of Action

Pharmacokinetic and Pharmacodynamic Properties

The clinical efficacy of **Prilocaine hydrochloride** is determined by its onset of action, duration of anesthesia, and metabolism.



Quantitative Data Summary

The following tables summarize key quantitative data for **Prilocaine hydrochloride** in infiltration anesthesia.

Parameter	Value	Reference
Onset of Action		
Maxillary Infiltration	< 2 minutes	[5]
Inferior Alveolar Nerve Block	< 3 minutes	[5]
Duration of Anesthesia		
Pulpal Anesthesia (Maxillary Infiltration)	~10 minutes	[5]
Soft Tissue Anesthesia (Maxillary Infiltration)	~2 hours	[5]
Soft Tissue Anesthesia (Inferior Alveolar Block)	~2.5 hours	[5]
Dosage (4% Solution)		
Adults (Routine Procedures)	1-2 mL (40-80 mg)	[5]
Children (<10 years)	Rarely more than 0.5 cartridge (20 mg) for a single tooth	[5]
Maximum Recommended Dose (<70 kg)	8 mg/kg	[5]
Maximum Recommended Dose (≥70 kg)	600 mg	[7]
Metabolism		
Primary Sites	Liver and Kidneys	[5]
Metabolites	Ortho-toluidine, N- propylalanine	[5]



Formulation	Onset of Anesthesia (Mean ± SD)	Duration of Pulpal Anesthesia (Mean ± SD)	Reference
3% Prilocaine with Felypressin (0.03 IU/mL)	3.91 ± 3.27 min	-	[1]
2% Lidocaine with Epinephrine (1:100,000)	4.70 ± 3.68 min	-	[1]

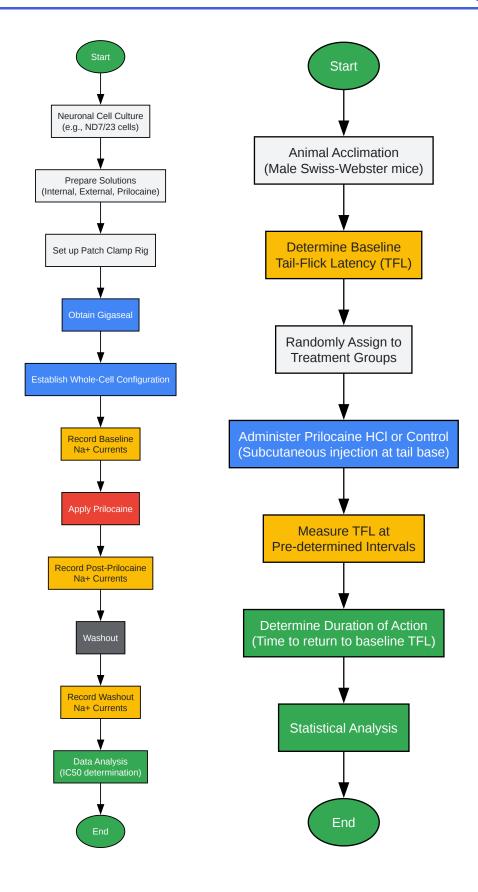
Experimental Protocols

The following protocols are designed for the preclinical evaluation of **Prilocaine hydrochloride** in research settings.

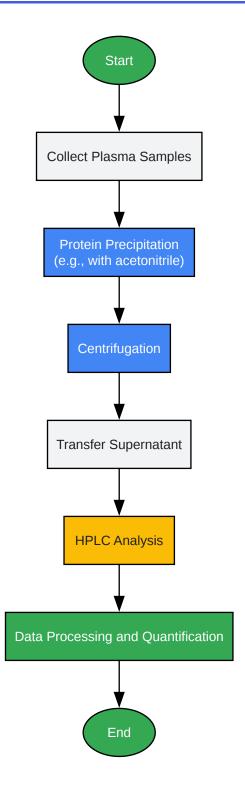
In Vitro Evaluation: Patch Clamp Electrophysiology for Sodium Channel Blockade

This protocol details a method to assess the inhibitory effect of **Prilocaine hydrochloride** on voltage-gated sodium channels in a neuronal cell line.









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